

Caerulomycin A (CaeA) Production & Strain Improvement

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Compound Focus: Caerulomycin A

CAS No.: 21802-37-9

Cat. No.: S523219

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The table below summarizes key data from recent research on optimizing **Caerulomycin A** production in microbial strains.

Strain	Optimization Strategy	Key Findings/Outcome	Final Titer	Citation
<i>Actinoalloteichus</i> sp. AHMU CJ021	Ribosome engineering (gentamycin resistance)	Activated a silent biosynthetic gene cluster; initial production.	42.51 ± 4.22 mg/L	[1] [2]
Mutant strain XC-11GU	UV mutagenesis on strain XC-11G	Enhanced yield from the activated strain.	78.62 ± 3.55 mg/L	[1] [2]
Mutant strain XC-11GUR	Cofactor engineering (riboflavin) & medium optimization (Response Surface Methodology)	Significantly enhanced production titer; a 14.6-fold increase from the initial mutant.	618.61 ± 16.29 mg/L	[1] [2]

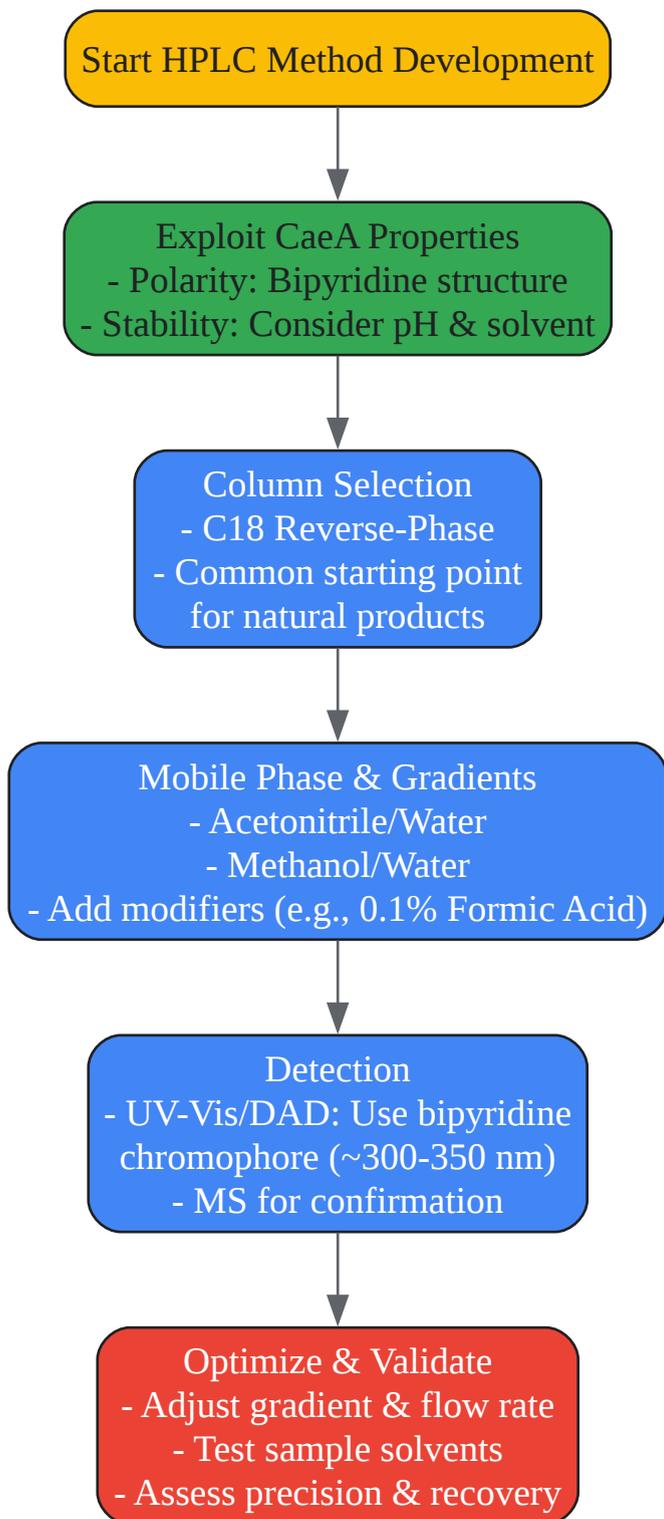
Biological Activity & Mechanism of Action

Caerulomycin A exhibits promising bioactivities through a unique dual-targeting mechanism, as detailed below.

Property/Aspect	Description	Citation
Core Structure	Featured 2,2'-bipyridine skeleton.	[3] [4]
Primary Targets	Dual-targeting agent for tubulin and DNA topoisomerase I (Topo-1) .	[3]
Mechanism on Tubulin	Promotes tubulin polymerization and stabilizes microtubules (similar to paclitaxel).	[3]
Mechanism on Topo-1	Inhibits Topo-1 enzyme activity.	[3]
Cytotoxicity	Inhibits cell viability and growth of various cancer cells, yet exhibits low cytotoxicity against some normal human cell lines. Shows activity against paclitaxel-resistant cells and synergizes with paclitaxel.	[3] [4]
In Vivo Efficacy	Reduces tumor size and weight in nude mouse models with no noticeable side effects reported.	[3]
Other Bioactivities	Known as an immunosuppressive agent; also exhibits antibacterial properties.	[1] [2]

Suggested Path for HPLC Method Development

Since a direct HPLC method is not available, you can develop one by leveraging the compound's known properties. The following workflow outlines a systematic approach.



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References

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